

Technical Guide: Solubility & Purification of (Benzhydryloxy)acetic Acid

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Compound of Interest

Compound Name: (Benzhydryloxy)acetic acid

CAS No.: 21409-25-6

Cat. No.: B1208167

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Executive Summary

(Benzhydryloxy)acetic acid (CAS 5929-07-7), also known as diphenylmethoxyacetic acid, is a critical intermediate in the synthesis of pharmaceutical agents (e.g., Modafinil derivatives) and a primary metabolite of antihistamines such as Diphenhydramine. Its structure features a lipophilic benzhydryl (diphenylmethyl) ether tail and a hydrophilic carboxylic acid head, creating a distinct amphiphilic profile that dictates its solubility behavior.

This guide provides researchers with validated solubility data, solvent selection criteria for purification, and experimental protocols for recrystallization. The data is synthesized from pharmaceutical patents, metabolic studies, and physicochemical predictions.

Physicochemical Profile

Understanding the molecular properties is the first step to mastering solubility. The compound behaves as a lipophilic weak acid.

Property	Value	Notes
CAS Registry Number	5929-07-7	Alternate ID: 21409-25-6
IUPAC Name	2-(Diphenylmethoxy)acetic acid	
Molecular Formula	C ₁₅ H ₁₄ O ₃	
Molecular Weight	242.27 g/mol	
Melting Point	99–100 °C	Solid crystalline powder [1, 3]
pKa (Acidic)	3.30 ± 0.10	Stronger acid than acetic acid (pKa 4.76) due to the ether oxygen's inductive effect [3]
LogP (Lipophilicity)	3.3 – 3.6	Highly lipophilic; partitions strongly into organic phases [2, 3]
Physical State	White to off-white solid	

Structural Implications for Solubility[1]

- Benzhydryl Group:** The two phenyl rings provide high lipophilicity, making the compound soluble in non-polar and moderately polar organic solvents (chloroform, ethyl acetate).
- Carboxylic Acid Group:** Provides a handle for pH-dependent solubility. At pH > 5 (above pKa), it ionizes to the carboxylate, becoming water-soluble. At pH < 3, it remains protonated and water-insoluble.

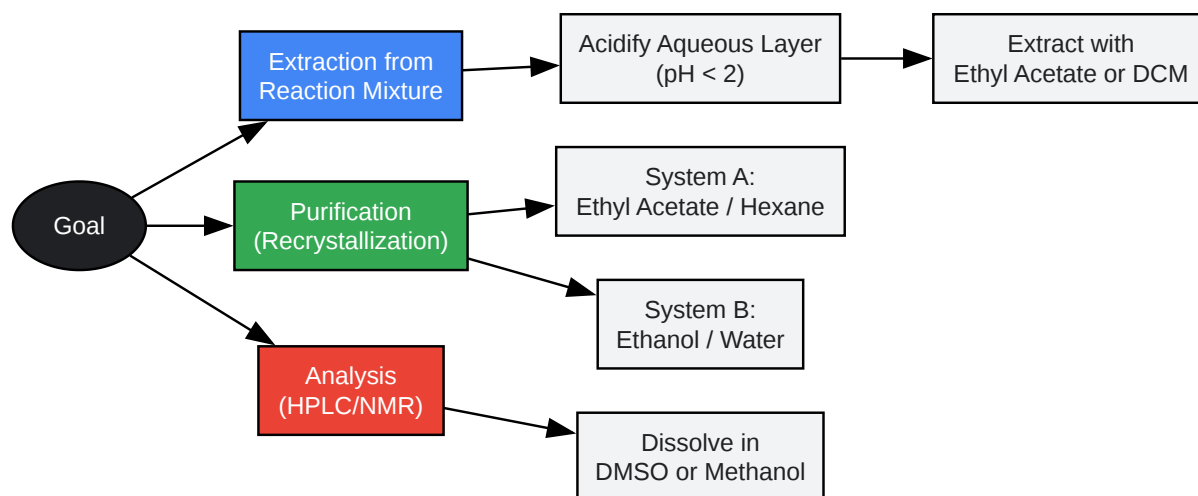
Solubility Data & Solvent Selection

The following table categorizes solvents based on their ability to dissolve **(Benzhydryloxy)acetic acid** at room temperature (25°C).

Solvent Class	Solvent	Solubility Rating	Application
Polar Aprotic	DMSO	Very High (>100 mg/mL)	Stock solutions for bioassays; NMR analysis.
DMF	Very High	Synthesis reaction medium.[1]	
Polar Protic	Methanol	High	Chromatography mobile phase; dissolution for transfer.
Ethanol	High	Recrystallization (when mixed with water).	
Esters	Ethyl Acetate	High	Primary extraction solvent; Recrystallization solvent.
Chlorinated	Chloroform / DCM	High	Extraction from acidified aqueous layers.
Ethers	Diethyl Ether	Moderate/High	Liquid-liquid extraction.
Non-Polar	Hexane / Heptane	Low / Insoluble	Anti-solvent for precipitation/recrystallization.
Aqueous	Water (pH < 3)	Insoluble	Precipitation medium.
Water (pH > 7)	Soluble (as Salt)	Aqueous workup (removal of impurities).	

Solubility Decision Tree

The following diagram illustrates the logical flow for selecting a solvent based on the experimental goal (Extraction vs. Recrystallization).



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Caption: Solvent selection logic based on the physicochemical state of **(Benzhydryloxy)acetic acid**.

Experimental Protocols

Protocol A: Saturation Shake-Flask Method (Solubility Determination)

Use this standard protocol to determine the exact solubility limit in a specific solvent for your application.

- Preparation: Place an excess amount of solid **(Benzhydryloxy)acetic acid** (~50 mg) into a glass vial.
- Solvent Addition: Add 1.0 mL of the target solvent (e.g., Methanol).
- Equilibration: Cap the vial and shake at 25°C for 24 hours using an orbital shaker or magnetic stir bar.

- Observation: If the solid dissolves completely, add more solid until a precipitate remains visible (saturation).
- Filtration: Filter the suspension through a 0.45 μm PTFE syringe filter to remove undissolved solids.
- Quantification: Analyze the filtrate using HPLC-UV (254 nm) against a standard curve to calculate concentration (mg/mL).

Protocol B: Purification via Recrystallization

Recrystallization is the most effective method to reach >98% purity, removing unreacted benzhydrol or chloroacetic acid.

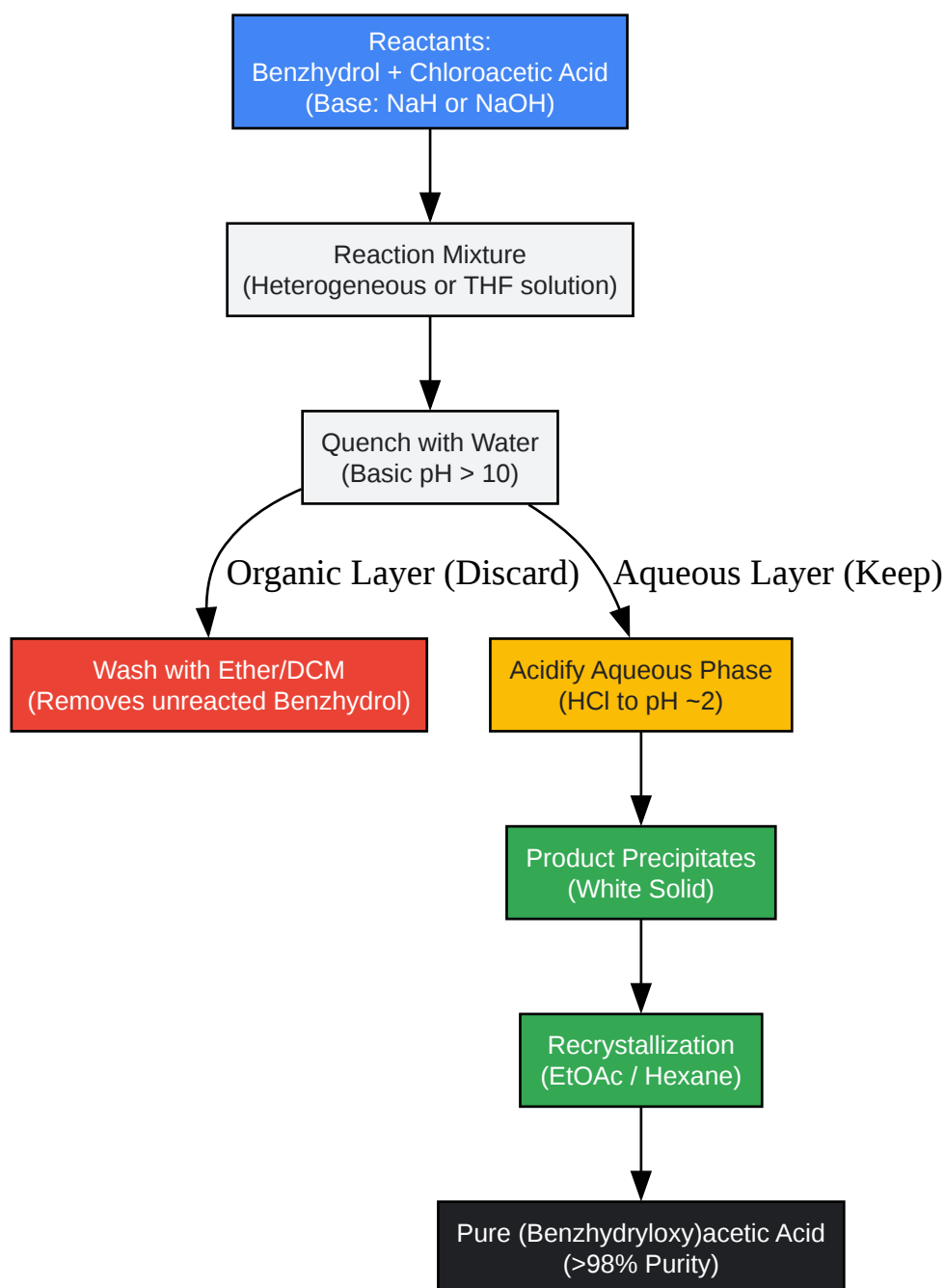
Recommended Solvent System: Ethyl Acetate (Solvent) / Hexane (Anti-solvent)

- Dissolution:
 - Place the crude crude **(Benzhydryloxy)acetic acid** in an Erlenmeyer flask.
 - Add the minimum amount of hot Ethyl Acetate (approx. 60-70°C) required to just dissolve the solid. Swirl constantly.
- Hot Filtration (Optional):
 - If insoluble particles (dust, salts) remain, filter the hot solution rapidly through a pre-warmed funnel.
- Crystallization:
 - Remove from heat.^[2] Slowly add Hexane dropwise to the hot solution until a faint, persistent cloudiness appears.
 - Add a few drops of hot Ethyl Acetate to clear the cloudiness.
 - Allow the flask to cool slowly to room temperature undisturbed.
- Harvesting:

- Cool the flask in an ice bath (0-4°C) for 30 minutes to maximize yield.
- Filter the white crystals using vacuum filtration (Buchner funnel).
- Wash the crystals with cold Hexane.
- Drying:
 - Dry the crystals in a vacuum oven at 40°C for 4 hours.
 - Target Melting Point: 99–100 °C.

Synthesis & Purification Workflow

The following diagram visualizes the typical generation of this compound and where solubility principles apply during workup.



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Caption: Synthesis and purification workflow leveraging pH-dependent solubility switches.

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